

An In-depth Technical Guide on the Insecticide Bulan

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Disclaimer: This document aims to provide a comprehensive overview of the chemical "**Bulan**." However, publicly available scientific literature on this specific compound is exceedingly scarce, particularly concerning its detailed biological mechanisms, signaling pathways, and specific experimental protocols. The information presented herein is compiled from available chemical databases and toxicological information on related compounds and mixtures. Therefore, a complete technical guide as requested, with in-depth experimental data and pathway visualizations, cannot be fully realized.

Chemical Identification and Properties

Bulan is an organochlorine insecticide. Its fundamental chemical properties are summarized below.



Property	Value	Source
Molecular Formula	C16H15Cl2NO2	[1][2]
IUPAC Name	1-chloro-4-[1-(4- chlorophenyl)-2- nitrobutyl]benzene	[2]
CAS Number	117-26-0	[2][3][4]
Molecular Weight	324.20 g/mol	[1][4]
Synonyms	1,1-Bis(p-chlorophenyl)-2- nitrobutane, DNB, CS 674A	[3][4]

Relationship with Dilan and Prolan

Bulan is a constituent of the commercial insecticide known as Dilan. Dilan is a mixture of **Bulan** and a structurally similar compound, Prolan.

- Bulan: 1,1-bis(p-chlorophenyl)-2-nitrobutane
- Prolan: 1,1-bis(p-chlorophenyl)-2-nitropropane

The following diagram illustrates the composition of the insecticide Dilan.

Composition of the Insecticide Dilan

Dilan
(Insecticide Mixture)

contains

Contains

Prolan
(C16H15Cl2NO2)

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Caption: Composition of the insecticide Dilan.



Toxicological Information

Detailed toxicological studies specifically on **Bulan** are not readily available in the public domain. The primary mode of action for many organochlorine insecticides involves the disruption of the nervous system. They often act on the ion channels of nerve cells, leading to repetitive nerve impulses, paralysis, and death of the insect.

General toxicological information for insecticides in this class suggests potential for:

- Neurotoxicity: Interference with the normal functioning of the nervous system.
- Persistence: These compounds can be persistent in the environment and may bioaccumulate.

Due to the lack of specific data for **Bulan**, it is not possible to provide detailed experimental protocols or signaling pathway diagrams related to its mechanism of action. Research into the toxicology of Dilan would provide the most relevant, albeit still limited, insights into the biological effects of **Bulan**.

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